

Personal protective equipment for handling 5-Chloro-1-pentyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-1-pentyne

Cat. No.: B126576

[Get Quote](#)

Essential Safety and Handling Guide for 5-Chloro-1-pentyne

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **5-Chloro-1-pentyne** (CAS No. 14267-92-6). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Immediate Safety Information: Personal Protective Equipment (PPE)

When handling **5-Chloro-1-pentyne**, a highly flammable and irritating compound, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye irritation.[1][2][3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact, which can cause irritation and potential absorption.[4][5][6][7]
Respiratory Protection	<p>- For routine use in a well-ventilated area: A respirator with an organic vapor (OV) cartridge may be appropriate. -</p> <p>In case of inadequate ventilation or spill: A full-facepiece respirator with organic vapor cartridges or a self-contained breathing apparatus (SCBA) is necessary.[8][9][10]</p>	Protects against inhalation of vapors, which can cause respiratory tract irritation.[11]
Body Protection	A lab coat or chemical-resistant apron.	Provides a barrier against accidental skin contact with the chemical.[2]

Physical and Chemical Properties

Understanding the properties of **5-Chloro-1-pentyne** is crucial for safe handling.

Property	Value
Molecular Formula	C5H7Cl[11]
Molecular Weight	102.56 g/mol [11]
Appearance	Colorless to light brown liquid[11]
Boiling Point	67-69 °C at 145 mmHg[12]
Flash Point	15 °C (59 °F) - closed cup[3]
Density	0.968 g/mL at 25 °C[12]
Water Solubility	Not miscible in water[11][13]

Operational Plan for Handling

A systematic approach to handling **5-Chloro-1-pentyne** will minimize risks.

Pre-Handling Preparations

- **Verify Ventilation:** Ensure the work area, preferably a chemical fume hood, has adequate ventilation.
- **Assemble PPE:** Don all required personal protective equipment as specified in the table above.
- **Prepare for Spills:** Have a spill kit readily accessible. The kit should contain an inert absorbent material (e.g., sand, vermiculite), spark-proof tools for cleanup, and a designated waste container.[1]
- **Ground Equipment:** To prevent static discharge, which can ignite the flammable vapors, ensure all containers and transfer equipment are properly grounded and bonded.[1]

Handling Procedure

- **Inert Atmosphere:** Whenever possible, handle **5-Chloro-1-pentyne** under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with air.[3]

- Avoid Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[1][11] Use only non-sparking tools.[3]
- Controlled Dispensing: When transferring, pour slowly and carefully to avoid splashing.
- Secure Container: Keep the container tightly closed when not in use to prevent the escape of vapors.[3]

Emergency and Disposal Plans

Emergency Procedures

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 5-Chloro-1-pentyne | 14267-92-6 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 4. scandiagear.com [scandiagear.com]
- 5. polycohealthline.com [polycohealthline.com]
- 6. Chemical Resistant Gloves | Ansell USA [ansell.com]
- 7. safetyware.com [safetyware.com]
- 8. toolup.com [toolup.com]
- 9. multimedia.3m.com [multimedia.3m.com]
- 10. northwestern.edu [northwestern.edu]
- 11. 5-chloro-1-pentyne [chembk.com]
- 12. 5-氯-1-戊炔 98% | Sigma-Aldrich [sigmaaldrich.com]
- 13. 5-Chloro-1-pentyne, 98% | Fisher Scientific [fishersci.ca]

- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloro-1-pentyne]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b126576#personal-protective-equipment-for-handling-5-chloro-1-pentyne\]](https://www.benchchem.com/product/b126576#personal-protective-equipment-for-handling-5-chloro-1-pentyne)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com